

4-Hydroxyalprazolam: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Hydroxyalprazolam

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Hydroxyalprazolam is the primary and major active metabolite of alprazolam, a widely prescribed benzodiazepine for anxiety and panic disorders.[1][2] This document provides a comprehensive technical overview of the chemical properties, structure, and analytical methodologies related to **4-hydroxyalprazolam**. It is intended to serve as a valuable resource for professionals in research, drug development, and analytical sciences.

Chemical Properties and Structure

4-Hydroxyalprazolam is a triazolobenzodiazepine.[3] Its chemical structure is characterized by a triazole ring fused to the benzodiazepine nucleus, with a hydroxyl group at the 4-position.

Table 1: Physicochemical and Spectral Data for 4-Hydroxyalprazolam

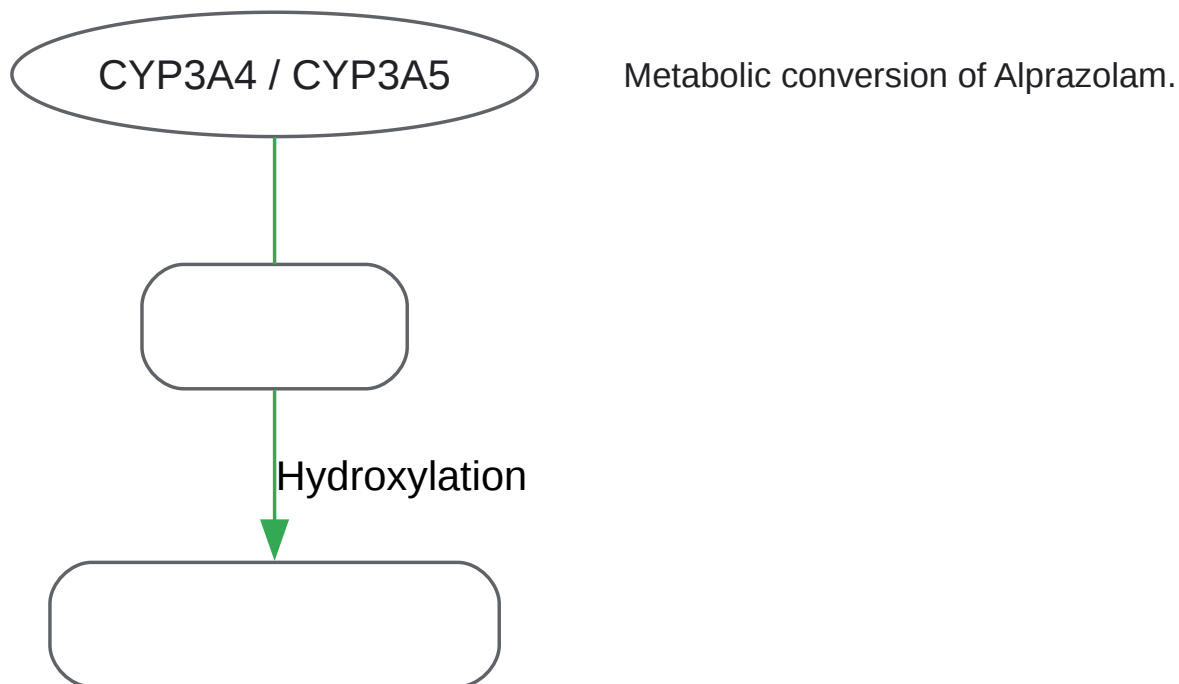
Property	Value	Reference
IUPAC Name	8-chloro-1-methyl-6-phenyl-4H-[4][5][6]triazolo[4,3-a][4][6]benzodiazepin-4-ol	[3]
Molecular Formula	C ₁₇ H ₁₃ ClN ₄ O	[1]
Molecular Weight	324.8 g/mol	[3]
CAS Number	30896-57-2	[1]
Melting Point	247°-252°C	[7]
Solubility	DMSO: 8 mg/ml	[1]
UV max (λ _{max})	223 nm	[1]
XLogP3	1.6	[3]

Chemical Structure

Caption: Chemical structure of **4-Hydroxyalprazolam**.

Metabolic Pathway

4-Hydroxyalprazolam is formed in the liver through the metabolism of alprazolam, primarily by the cytochrome P450 enzymes CYP3A4 and CYP3A5.[1] This metabolic process involves the hydroxylation of the alprazolam molecule at the 4-position. **4-Hydroxyalprazolam** is considered to be pharmacologically less active than its parent compound, alprazolam, exhibiting approximately 20% of the binding affinity for the benzodiazepine receptor.[4]



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Caption: Metabolic conversion of Alprazolam.

Experimental Protocols

Synthesis of 4-Hydroxyalprazolam

A brief synthetic protocol for **4-Hydroxyalprazolam** starting from 4-acetoxy-8-chloro-1-methyl-6-phenyl-4H-s-triazolo[4,3-a][4][6]benzodiazepine has been described.[7]

Materials:

- 4-acetoxy-8-chloro-1-methyl-6-phenyl-4H-s-triazolo[4,3-a][4][6]benzodiazepine
- 1N Sodium hydroxide solution
- Tetrahydrofuran
- Ethanol

- Glacial acetic acid
- Water

Procedure:

- Dissolve 5 g of 4-acetoxy-8-chloro-1-methyl-6-phenyl-4H-s-triazolo[4,3-a][4][6]benzodiazepine in a mixture of 100 ml of tetrahydrofuran and 100 ml of ethanol.
- Add 40 ml of 1N sodium hydroxide solution to the mixture.
- Allow the reaction mixture to stand at room temperature for 15 minutes.
- Acidify the mixture by adding 5 ml of glacial acetic acid.
- Concentrate the reaction mixture under reduced pressure.
- Collect the separated crystalline product.
- Wash the product with water.
- Recrystallize the product from ethanol to yield 8-chloro-4-hydroxy-1-methyl-6-phenyl-4H-s-triazolo[4,3-a][4][6]benzodiazepine.

Quantification of 4-Hydroxyalprazolam in Plasma by LC-MS/MS

The following is a representative protocol for the quantification of **4-hydroxyalprazolam** in plasma, based on methodologies described in the literature.[8][9]

1. Sample Preparation (Solid Phase Extraction)

- To 1 mL of plasma, add an internal standard (e.g., deuterated **4-hydroxyalprazolam**).
- Vortex the sample.
- Load the sample onto a conditioned C18 SPE cartridge.

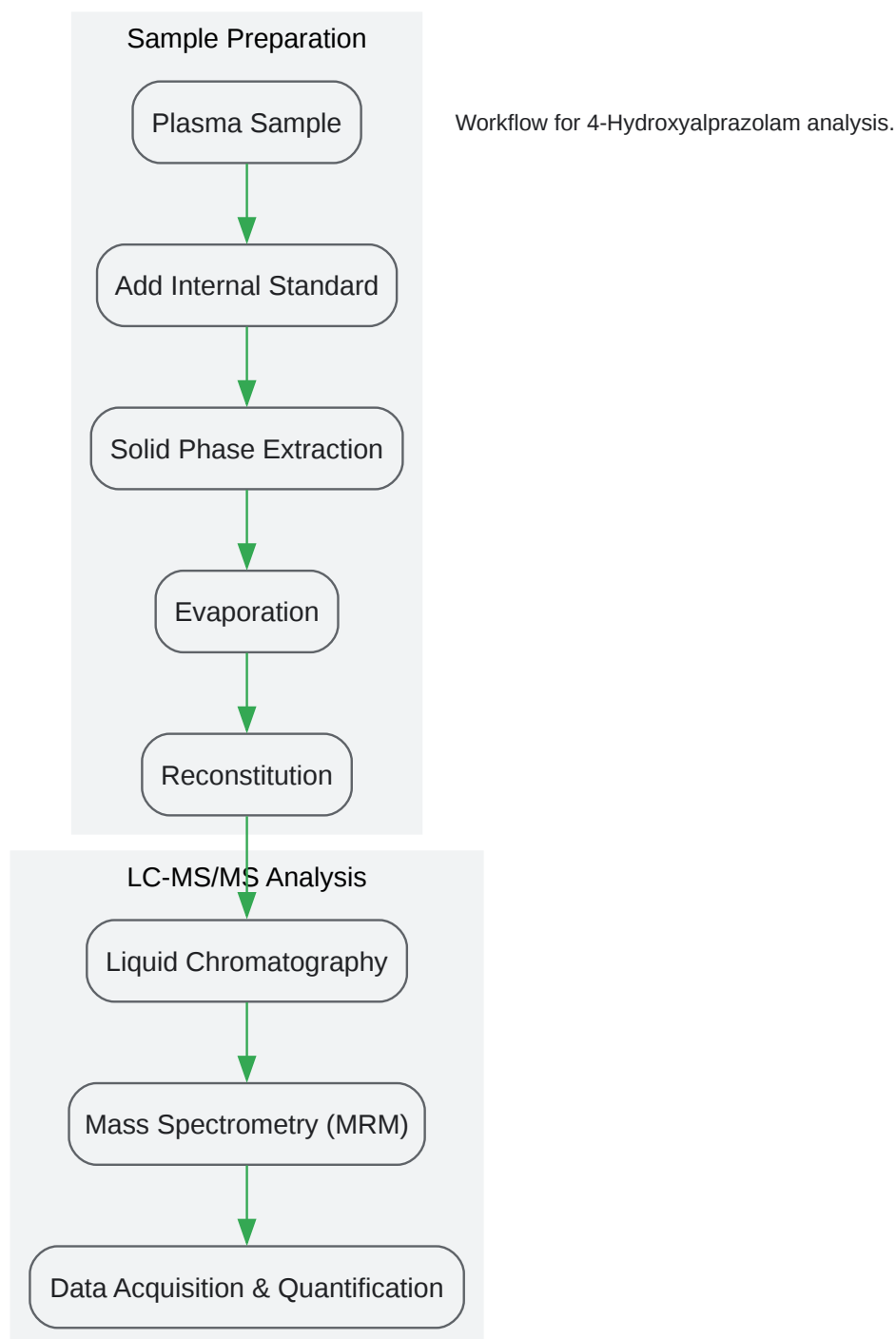
- Wash the cartridge with a weak organic solvent (e.g., 5% methanol in water).
- Elute the analyte with a stronger organic solvent (e.g., methanol).
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

2. Liquid Chromatography Conditions

- Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 5 μ m).[\[10\]](#)
- Mobile Phase A: Water with 0.1% formic acid.[\[9\]](#)
- Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid.[\[9\]](#)[\[10\]](#)
- Flow Rate: 0.2-0.4 mL/min.
- Gradient: A typical gradient would start with a low percentage of mobile phase B, increasing linearly to a high percentage to elute the analyte, followed by a re-equilibration step.
- Injection Volume: 5-20 μ L.

3. Mass Spectrometry Conditions

- Ionization: Electrospray Ionization (ESI), positive mode.[\[9\]](#)
- Detection: Multiple Reaction Monitoring (MRM).
- Precursor Ion (Q1): m/z 325.1
- Product Ion (Q3): m/z 297.2[\[10\]](#)
- Collision Energy: Optimized for the specific instrument.



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Caption: Workflow for **4-Hydroxyalprazolam** analysis.

Conclusion

This technical guide provides a consolidated resource on the chemical properties, structure, and analytical methods for **4-hydroxyalprazolam**. The provided data and protocols are intended to support researchers and professionals in the fields of pharmacology, toxicology, and drug development in their work with this important metabolite of alprazolam.

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